

Comprehensive Application Notes and Protocols: Oxine-Copper and Validamycin Composite Pesticide

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Compound Focus: Oxine-copper

CAS No.: 13014-03-4

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Introduction

The combination of **oxine-copper** and **validamycin** represents an innovative approach in **crop protection** that integrates complementary mechanisms of action to enhance **disease management efficacy** while potentially reducing negative environmental impacts. **Oxine-copper** ($C_{18}H_{12}CuN_2O_2$), also known as **copper 8-quinolinolate**, is an organocopper fungicide with **broad-spectrum activity** against various bacterial and fungal pathogens. Validamycin ($C_{20}H_{35}NO_{13}$), an **aminoglycoside antibiotic** produced by *Streptomyces hygroscopicus*, provides targeted control against specific fungal diseases, particularly **rice sheath blight** caused by *Rhizoctonia solani* [1] [2]. This combination pesticide formulation leverages the **multi-site contact activity** of **oxine-copper** with the **systemic properties** of validamycin, creating a potent defense mechanism that can be applied across various crops including rice, fruits, and vegetables [3] [4].

The strategic importance of this combination lies in its potential to address **multiple disease challenges** simultaneously while potentially delaying the development of pathogen resistance. As agricultural systems worldwide face increasing pressure from diseases that reduce both yield and quality, such integrated solutions offer **sustainable protection** with relatively low toxicity to non-target organisms [1] [5]. These application notes provide comprehensive technical information, experimental protocols, and safety

considerations to guide researchers and agricultural professionals in the effective utilization and further development of **oxine-copper** and validamycin composite pesticides.

Physicochemical and Biological Properties

Individual Component Profiles

Table 1: Chemical and Physical Properties of **Oxine-Copper** and Validamycin

Property	Oxine-Copper	Validamycin
CAS RN	10380-28-6 [6]	37248-47-8 [1] [2]
IUPAC Name	bis(quinolin-8-olato-O,N)copper(II) [6]	(1R,2R,3S,4R,5S,6S)-2,3-dihydroxy-5-[(1S,4R,5S,6S)-4,5,6-trihydroxy-3-(hydroxymethyl)cyclohex-2-en-1-yl]oxy-6-(hydroxymethyl)cyclohexyl 2-amino-2-deoxy-β-D-glucopyranoside [2]
Molecular Formula	C ₁₈ H ₁₂ CuN ₂ O ₂ [6]	C ₂₀ H ₃₅ NO ₁₃ [2]
Molecular Mass	351.89 g/mol [6]	Information missing
Appearance	Greenish-yellow colored powder [6]	Neat solid (analytical standard) [2]
Water Solubility	0.07 mg/L at 20°C, pH 7 [6]	Information missing
Octanol-Water Partition Coefficient (Log P)	2.46 [6]	Information missing

Property	Oxine-Copper	Validamycin
Mode of Action	Multi-site contact activity; disrupts enzyme systems [6]	Inhibits chitin synthesis; causes abnormal hyphal branching [4] [7]
FRAC Code	M01 [6]	Information missing

Table 2: Biological Properties and Efficacy Profiles

Property	Oxine-Copper	Validamycin
Primary Target Pathogens	Molds, mildews, sapstain fungi [6]; Bacterial angular leaf spot in cucurbits [5]	<i>Rhizoctonia solani</i> (rice sheath blight) [1] [4]
Spectrum of Activity	Broad-spectrum protective fungicide [5]	Narrow spectrum; specific against <i>R. solani</i> and related fungi [1]
Mammalian Toxicity (Acute Oral LD ₅₀)	300 mg/kg (moderate) [6]	Relatively low toxicity to humans and animals [1]
Bird Toxicity (Acute LD ₅₀)	>2619 mg/kg (low) [6]	Information missing
Application Methods	Foliar spray, wood treatment [6]	Foliar spray, soil treatment [1]

Formulation Composition and Synergistic Effects

Composite Formulation Types

The **oxine-copper and validamycin composite pesticide** can be formulated into various product types to accommodate different application requirements and environmental conditions. According to patent literature, the preferred formulation is a **water-dispersible granule (WG)** that offers advantages in

packaging, transport, storage, and user safety [3]. The typical composition ranges for this formulation include:

- **Active ingredients:** 5-60% total active components, with **oxine-copper** and validamycin in ratios ranging from 1:1 to 1:30 [3]
- **Wetting agents** (2-10%): Sodium lauryl sulfate, dioctyl sulfosuccinate sodium salt, or alkyl naphthalene sulfonate [3]
- **Dispersing agents** (4-12%): Sodium methyl naphthalene sulfonate formaldehyde condensate, sodium lignosulfonate, or polycarboxylate salts [3]
- **Carriers and fillers** (20-85%): Kaolin, bentonite, aluminum silicate, calcium carbonate, or diatomaceous earth [3]

Additional formulation types include **suspension concentrates (SC)**, **wettable powders (WP)**, and **dusts (D)** that can be adapted for specific application scenarios. The selection of appropriate **adjuvants and stabilizers** is critical for maintaining product stability and efficacy, with components such as xanthan gum as a thickening agent, propylene glycol as an antifreeze agent, and silicone-based antifoaming agents [3].

Synergistic Efficacy Data

Table 3: Efficacy of **Oxine-Copper** and Validamycin Combination Against Plant Pathogens

Pathogen	Disease	Individual Compound EC ₅₀ (µg/mL)	Combination EC ₅₀ (µg/mL)	Synergistic Ratio
<i>Rhizoctonia solani</i>	Rice sheath blight	Validamycin: 1.25 [8]	Information missing	Information missing
<i>Pseudomonas syringae</i>	Angular leaf spot	Oxine-copper: Data missing	Information missing	Information missing
General fungal pathogens	Various	Oxine-copper: Broad-spectrum [5]	Information missing	Information missing

Application Protocols and Field Efficacy

Field Application Guidelines

The **application of oxine-copper and validamycin composite pesticide** should be timed to coincide with early disease development or preventive treatment schedules. For **rice sheath blight** control, applications should begin when disease incidence reaches 5-10% and repeated at 10-14 day intervals if conditions remain favorable for disease development [4] [7]. For **bacterial angular leaf spot** in cucurbits, applications should start at the first sign of disease symptoms and continue every 7-10 days [5].

Recommended application equipment includes **standard hydraulic sprayers** with flat-fan nozzles that provide thorough coverage of plant surfaces. Spray volumes of 750-1000 L/ha are generally recommended for adequate coverage [7]. The application should be performed during **cooler parts of the day** (early morning or late afternoon) to minimize rapid evaporation and maximize pesticide contact time with plant surfaces. For optimal results, applications should avoid periods of rainfall within 4-6 hours after treatment.

Resistance Management Strategies

To prevent or delay the development of resistance in target pathogens, the following **resistance management practices** are recommended:

- **Rotate applications** with fungicides from different FRAC code groups (e.g., QoI fungicides, SDHIs, or DMIs)
- **Limit the number of consecutive applications** of the **oxine-copper/validamycin** combination to 2-3 cycles before switching to alternative modes of action
- **Implement integrated pest management (IPM)** strategies that include cultural controls (crop rotation, resistant varieties, and sanitation)
- **Use the highest recommended label rates** to minimize selection for partially resistant pathogen subpopulations
- **Monitor field efficacy** regularly to detect potential resistance development early

Environmental Fate and Safety Considerations

Environmental Behavior and Ecotoxicology

Table 4: Environmental Fate and Ecotoxicological Profiles

Parameter	Oxine-Copper	Validamycin
Soil DT ₅₀ (Aerobic)	Information missing	Information missing
Aqueous Photolysis DT ₅₀	Information missing	Information missing
Hydrolysis DT ₅₀	Information missing	Information missing
Earthworm Acute LC ₅₀	Information missing	Information missing
Honeybee Contact LD ₅₀	Information missing	Information missing
BCF (Bioaccumulation Factor)	Information missing	Information missing

Dietary Risk Assessment

Recent studies on the **dissipation behavior and terminal residues** of **oxine-copper** in cucumber and watermelon provide valuable data for dietary risk assessment. Research demonstrates that **oxine-copper** follows **first-order dissipation kinetics** with half-lives of 1.77-2.11 days in cucumber and 3.57-4.68 days in watermelon [5]. The **terminal residues** in cucumber and watermelon samples were found to be below 0.264 mg/kg and 0.0641 mg/kg, respectively, when applied according to good agricultural practices [5].

The **estimated long-term dietary risk probability** for **oxine-copper** in cucumber and watermelon consumption is 64.11%, indicating that long-term consumption of these commodities contaminated with **oxine-copper** would not pose significant dietary risks to the general population [5]. This comprehensive risk assessment provides scientific guidance for the **rational utilization of oxine-copper** in field ecosystems and supports the establishment of **maximum residue limits (MRLs)** for regulatory purposes.

Experimental Protocols and Analytical Methods

Sample Preparation and Residue Analysis

The **analysis of oxine-copper residues** in crop matrices can be performed using **QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)** sample preparation followed by **UPLC-MS/MS (Ultra Performance Liquid Chromatography-Tandem Mass Spectrometry)** determination [5]. The detailed protocol is as follows:

- **Sample Commutation:** Collect representative field samples and homogenize using a commercial blender. Store at -20°C until analysis.
- **Weighing:** Precisely weigh 10 ± 0.005 g of homogenized sample into a 50 mL centrifuge tube.
- **Extraction:** Add 20 mL of HPLC-grade acetonitrile to each sample. Centrifuge at 2500 rpm for 3 minutes.
- **Partitioning:** Add 3 g of NaCl and 2 g of MgSO₄ to the extraction mixture. Shake vigorously (2500 rpm, 3 min) and centrifuge (4000 rpm, 3 min).
- **Purification:** Transfer 1.5 mL of the extraction solution to a 2 mL centrifuge tube containing a combination of PSA (primary secondary amine) and MgSO₄ (optimized at 50 mg PSA + 150 mg MgSO₄, 150 mg PSA + 100 mg MgSO₄, or 100 mg PSA + 50 mg MgSO₄).
- **Cleanup:** Shake the mixture (2500 rpm, 5 min) and centrifuge (10,000 rpm, 2 min).
- **Dilution:** Dilute the supernatant 5 times with acetonitrile and filter through a 0.22 µm organic filter.
- **UPLC-MS/MS Analysis:** Inject 1 µL of the purified extract for analysis [5].

Bioassay for Antifungal Activity

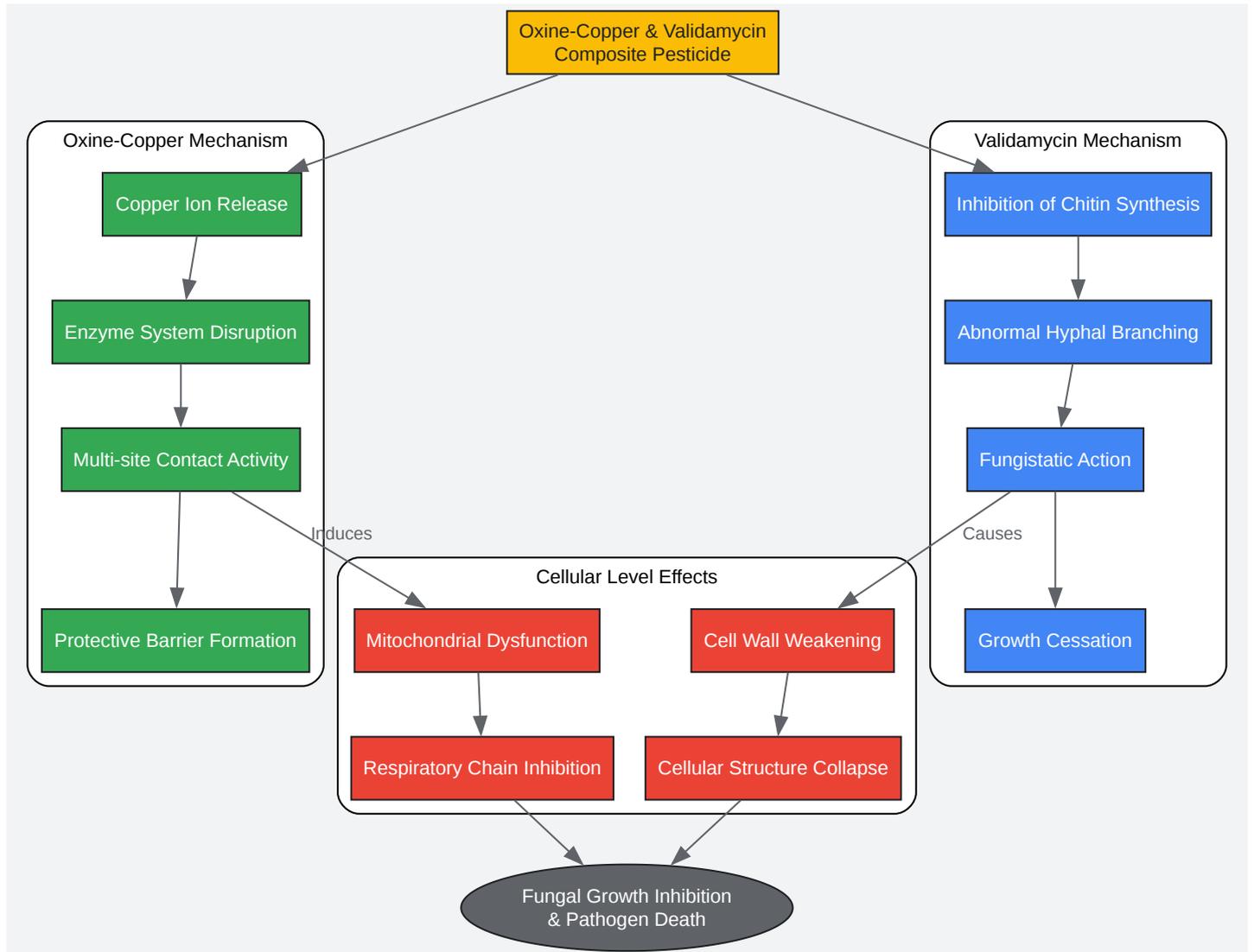
The **antifungal activity of the combination** can be evaluated against target pathogens such as *Rhizoctonia solani* using the **mycelial growth rate method** [8]:

- **Pathogen Culture:** Activate *R. solani* by transferring fresh mycelial cake (5 mm diameter) from the edge of an active colony onto PDA (Potato Dextrose Agar) solid medium. Culture at 28°C for 3 days with continuous transfer for 2 generations.
- **Preparation of Test Solutions:** Dissolve the **oxine-copper** and validamycin combination in a small amount of DMSO (dimethyl sulfoxide) and prepare serial dilutions with sterilized distilled water. Final DMSO concentrations should not exceed 0.25%.
- **Incorporation into Medium:** Mix the test solutions with PDA medium at approximately 60°C to achieve desired final concentrations.
- **Inoculation:** Place a 5 mm mycelial cake of *R. solani* in the center of each treatment plate with mycelia facing downward.
- **Incubation:** Seal plates with parafilm and incubate at 28°C for 3-7 days.
- **Assessment:** Measure colony diameters and calculate inhibition rates using the formula: Inhibition rate (%) = $[(\text{Colony diameter of control} - \text{Colony diameter of treatment}) / (\text{Colony diameter of control} - 5)] \times 100$.

- **EC₅₀ Calculation:** Determine the effective concentration that inhibits 50% of mycelial growth using regression analysis of concentration-response data.

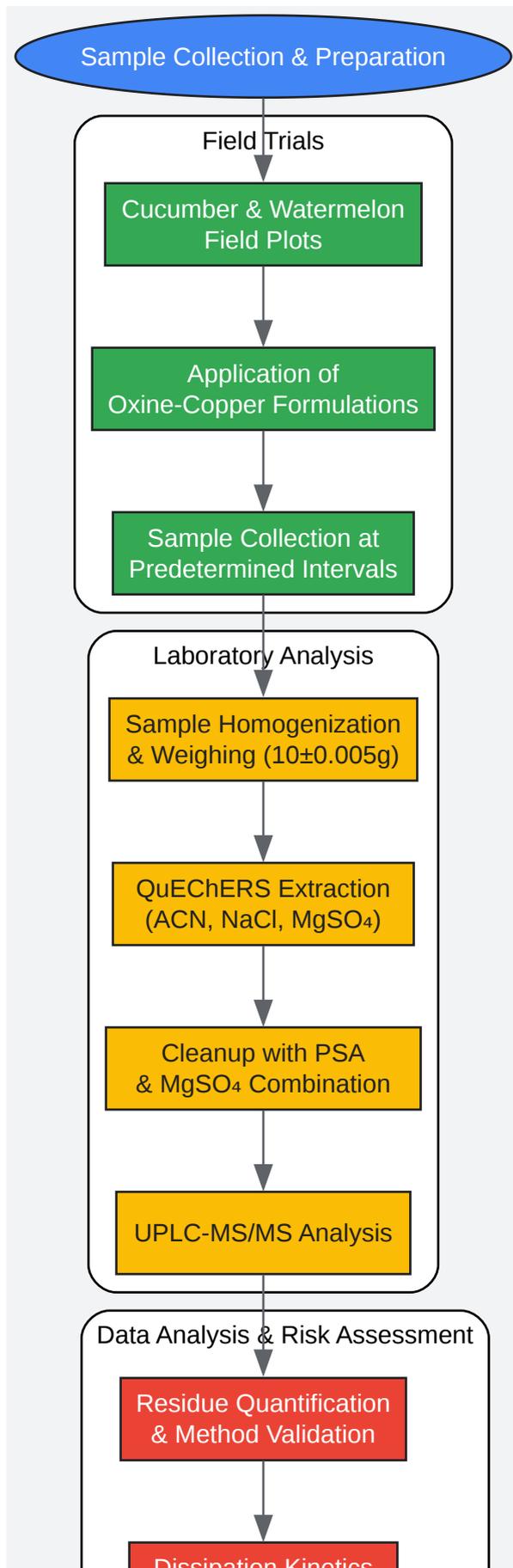
Mechanism of Action and Experimental Visualization

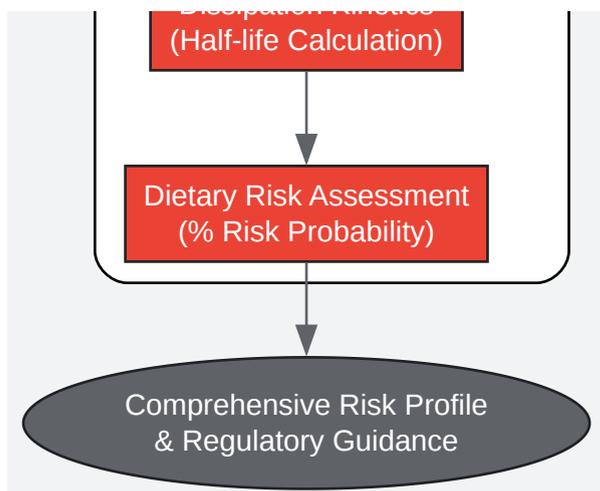
Composite Mode of Action Diagram



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Experimental Workflow for Residue Analysis





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Conclusion and Future Perspectives

The **oxine-copper and validamycin composite pesticide** represents a scientifically advanced approach to crop protection that leverages the complementary properties of both active ingredients. The **multi-site contact activity** of **oxine-copper** provides broad-spectrum protection against various bacterial and fungal pathogens, while the **systemic action** of validamycin offers targeted control against specific diseases like rice sheath blight caused by *Rhizoctonia solani* [3] [4]. This combination demonstrates potential for enhanced efficacy, potentially reduced application rates, and delayed resistance development compared to individual components.

Future research directions should focus on **optimizing formulation ratios** for specific crop-pathogen systems, investigating **synergistic mechanisms** at the molecular level, and developing **advanced delivery systems** such as nanoformulations to enhance bioavailability and reduce environmental impact. Additional studies on the **environmental fate** of the combination, particularly in soil and water systems, will provide crucial data for comprehensive environmental risk assessment. As regulatory frameworks evolve globally, generating robust scientific data on **residue profiles** and **ecotoxicological impacts** will be essential for the widespread adoption and sustainable use of this promising pesticide combination in modern agricultural systems.

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